

Safeguarding Your Laboratory: Proper Disposal of 2,3-Dimethylbutane

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Compound of Interest

Compound Name: 2,3-Dimethylbutane

Cat. No.: B166060

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment and maintaining regulatory compliance. This guide provides a comprehensive, step-by-step procedure for the proper disposal of **2,3-Dimethylbutane**, a highly flammable and environmentally hazardous substance. Adherence to these protocols will mitigate risks and ensure the safe management of this chemical waste.

Immediate Safety and Handling Precautions

Before beginning any disposal process, ensure that all personnel handling **2,3-Dimethylbutane** are equipped with appropriate personal protective equipment (PPE), including flame-resistant lab coats, chemical-impermeable gloves, and tightly fitting safety goggles.^[1] All handling of this substance should occur in a well-ventilated area, preferably within a chemical fume hood, to avoid the inhalation of vapors.^{[1][2]} It is crucial to eliminate all potential ignition sources in the vicinity, as **2,3-Dimethylbutane** is highly flammable with a low flash point.^{[3][4]} Use only non-sparking tools and explosion-proof equipment when handling containers of this chemical.^{[1][2][3]}

Step-by-Step Disposal Plan

The disposal of **2,3-Dimethylbutane** is governed by federal, state, and local regulations, primarily under the Resource Conservation and Recovery Act (RCRA).^{[6][7][8]} It is classified as a hazardous waste due to its flammability and toxicity to aquatic life.^[4]

Step 1: Waste Identification and Classification

- Clearly label the waste container with the words "Hazardous Waste." [9]
- Identify the contents as "**2,3-Dimethylbutane**" and include the associated hazards (e.g., "Flammable Liquid," "Harmful if Swallowed," "Skin Irritant," "Toxic to Aquatic Life"). [4]

Step 2: Segregation and Storage

- Do not mix **2,3-Dimethylbutane** waste with other chemical waste streams, especially oxidizing agents. [3][10]
- Store the waste in a chemically compatible container, such as a glass or appropriate plastic container, ensuring it is free from damage and has a secure, leak-proof closure. [10][11]
- The container should be stored in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation. [9][12] This area must be away from heat sources, direct sunlight, and electrical panels. [13]
- Ensure the SAA has secondary containment to capture any potential leaks. [10][11]

Step 3: Accumulation and Record-Keeping

- Keep a detailed log of the waste being accumulated, including the date the first drop of waste was added to the container. [13]
- A maximum of 55 gallons of hazardous waste may be stored in an SAA. For acutely toxic chemicals, the limit is one quart of liquid. [12]
- Waste containers can be stored in the SAA for up to 12 months, provided the accumulation limits are not exceeded. [12]

Step 4: Arranging for Disposal

- Do not dispose of **2,3-Dimethylbutane** down the drain or in regular trash. [1][11]
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste. [12]

- The EHS department will arrange for a licensed hazardous waste hauler to transport the waste to an approved treatment, storage, and disposal facility (TSDF).[9][14]
- Proper disposal methods for **2,3-Dimethylbutane** include controlled incineration with flue gas scrubbing or removal to a licensed chemical destruction plant.[1]

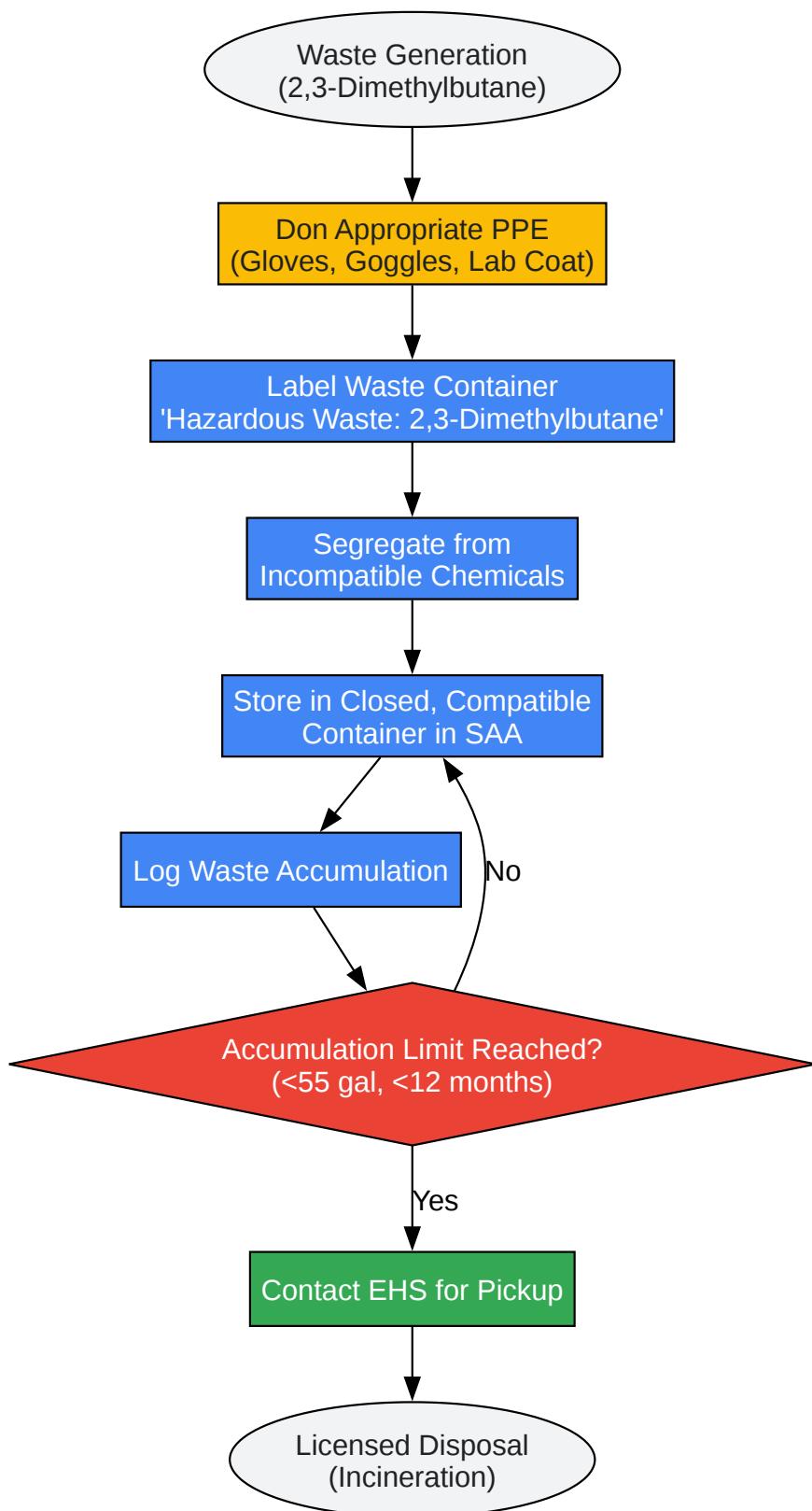
Quantitative Data for 2,3-Dimethylbutane

For quick reference, the following table summarizes key quantitative data for **2,3-Dimethylbutane**.

Property	Value
CAS Number	79-29-8[2][4]
Density	0.66 g/cm ³ at 20 °C[4]
Flash Point	-28.9 °C (-20 °F)[15]
Ignition Temperature	415 °C[4]
Lower Explosive Limit	1.2%[3]
Vapor Pressure	535 hPa at 39 °C[4]

Disposal Workflow

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **2,3-Dimethylbutane** waste.



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